

# Application Notes & Protocols: BAmP-O16B and BAMEA-O16B Lipid Nanoparticle Formulations

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## Compound of Interest

Compound Name: BAmP-O16B

Cat. No.: B15573875

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: Detailed public information and established protocols for the specific formulation of **BAmP-O16B** lipid nanoparticles (LNPs) are limited. **BAmP-O16B** is an ionizable cationic amino lipid that has been utilized in the generation of LNPs.<sup>[1]</sup> This document provides a comprehensive protocol for the closely related and well-documented bio-reducible lipid, BAMEA-O16B. Due to the structural similarities between these lipids, this protocol can serve as a foundational methodology for the formulation of **BAmP-O16B** LNPs, with the understanding that optimization will be necessary.

## Introduction to Bio-reducible Lipid Nanoparticles

Ionizable cationic lipids are critical components in the formulation of lipid nanoparticles for the delivery of nucleic acid therapeutics, such as mRNA and siRNA. **BAmP-O16B** and BAMEA-O16B are examples of such lipids, with BAMEA-O16B being a bio-reducible lipid containing disulfide bonds.<sup>[2][3]</sup> This bio-reducible feature is designed to facilitate the release of the nucleic acid cargo within the reductive intracellular environment, enhancing delivery efficiency.<sup>[2][4]</sup>

BAMEA-O16B has been successfully used to formulate LNPs for the delivery of Cas9 mRNA and single-guide RNA (sgRNA) for CRISPR/Cas9 genome editing, both in vitro and in vivo.<sup>[2]</sup> <sup>[3]</sup> These LNPs have demonstrated efficient encapsulation of mRNA and effective gene editing capabilities.<sup>[2]</sup>

# BAMEA-O16B LNP Formulation Protocol

This protocol details the formulation of BAMEA-O16B LNPs encapsulating mRNA. The method described is a lipid film hydration followed by dialysis.

## Materials and Reagents

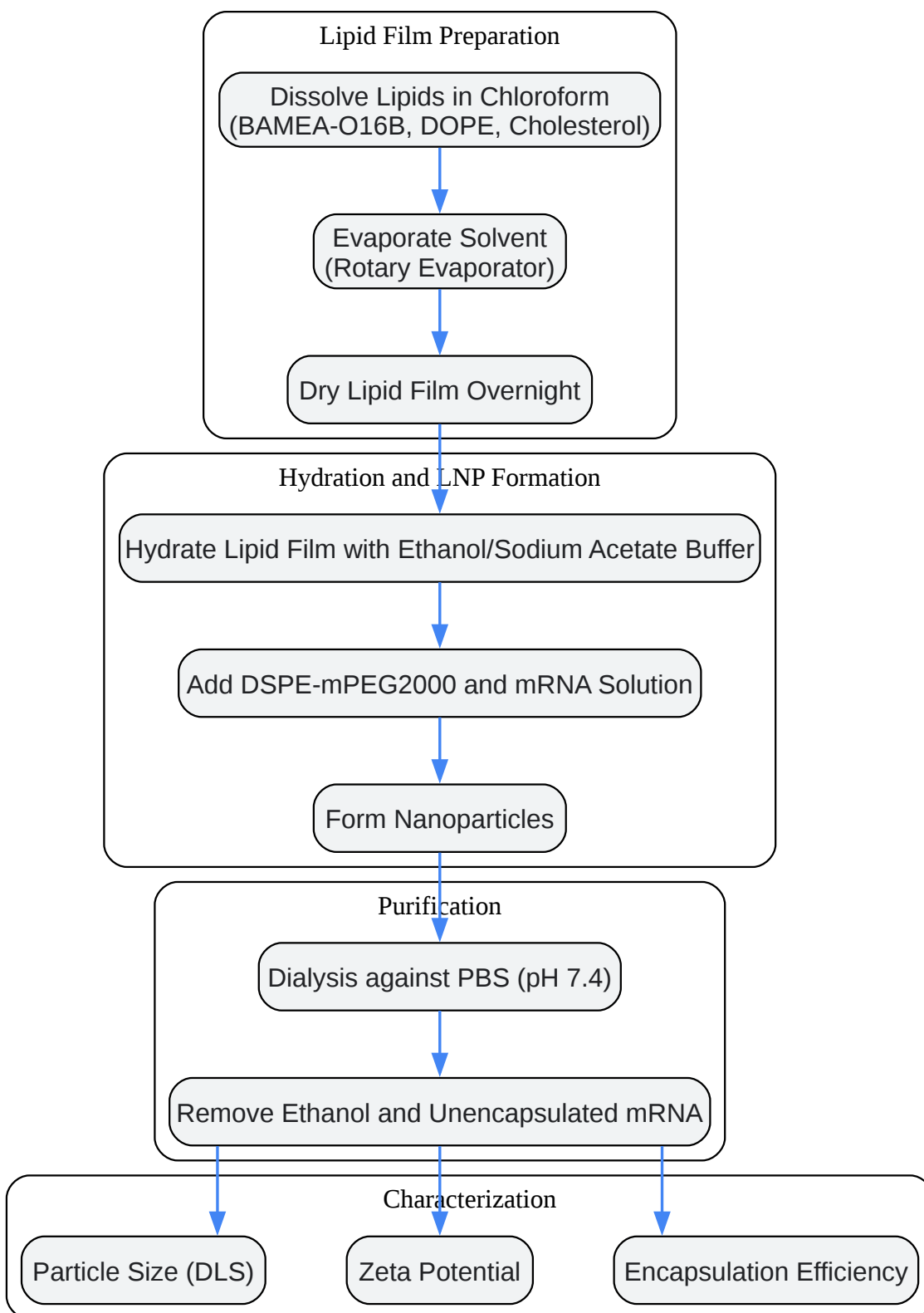
- BAMEA-O16B lipid
- 1,2-dioleoyl-sn-glycero-3-phosphoethanolamine (DOPE)
- Cholesterol
- 1,2-distearoyl-sn-glycero-3-phosphoethanolamine-N-[methoxy(polyethylene glycol)-2000] (DSPE-mPEG2000)
- mRNA (e.g., Cas9 mRNA, reporter mRNA)
- Chloroform
- Ethanol
- Sodium acetate buffer (pH 5.2)
- Phosphate-buffered saline (PBS, pH 7.4)
- Dialysis membrane (MWCO 10,000 Da)

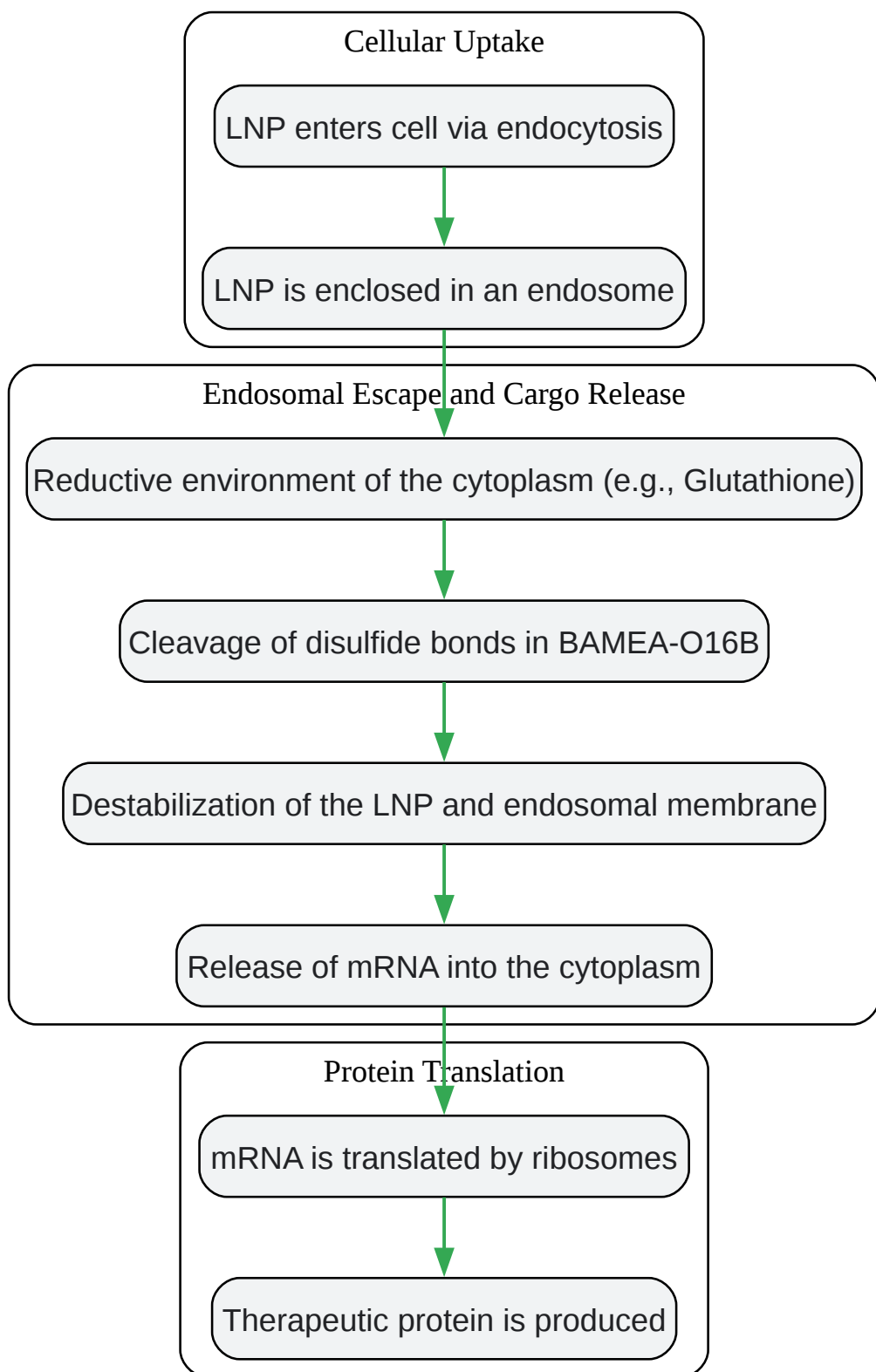
## Equipment

- Round-bottom flasks
- Rotary evaporator
- Water bath sonicator
- Dynamic Light Scattering (DLS) instrument
- Zeta potential analyzer

- Nuclease-free water and consumables

## Experimental Workflow





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